

Ankaflavin: A Potent Bioactive Compound for Cell Culture Research

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Compound of Interest

Compound Name: Ankaflavin

Cat. No.: B15566803

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Ankaflavin, a yellow pigment derived from *Monascus* species, is emerging as a significant compound of interest for researchers in oncology, immunology, and drug discovery. This azaphilone derivative has demonstrated potent anti-cancer and anti-inflammatory properties across a variety of cell culture models. This document provides detailed application notes and protocols for utilizing **ankaflavin** in cell culture studies, based on published research findings.

Application Notes

Ankaflavin exhibits selective cytotoxicity towards cancer cell lines while showing minimal effect on normal cells.^{[1][2]} Its primary mechanisms of action include the induction of apoptosis, cell cycle arrest, and the modulation of key signaling pathways involved in inflammation and cancer progression.

Anti-Cancer Applications:

In cancer cell lines such as human liver carcinoma (Hep G2), lung carcinoma (A549), and laryngeal carcinoma (HEp-2), **ankaflavin** has been shown to:

- Induce apoptosis, characterized by chromosomal condensation and fragmentation.^{[1][2]}

- Cause cell cycle arrest at the sub-G1 phase.^[1]
- Activate caspase-3, -8, and -9, key executioners of apoptosis.
- Exhibit a selective cytotoxic effect on cancer cells with a half-maximal inhibitory concentration (IC50) of approximately 15 µg/mL.

Anti-Inflammatory Applications:

In immune cells like murine macrophages (RAW 264.7) and rat basophilic leukemia cells (RBL-2H3), **ankaflavin** demonstrates significant anti-inflammatory activity by:

- Decreasing the production of nitric oxide (NO) and the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) in LPS-stimulated macrophages.
- Inhibiting the degranulation and secretion of tumor necrosis factor-alpha (TNF-α) in activated mast cells.
- Suppressing the phosphorylation of key signaling proteins in the MAPK pathway (ERK, JNK, and p38) and protein kinase C (PKC).
- Modulating the NF-κB signaling pathway, a central regulator of inflammation.

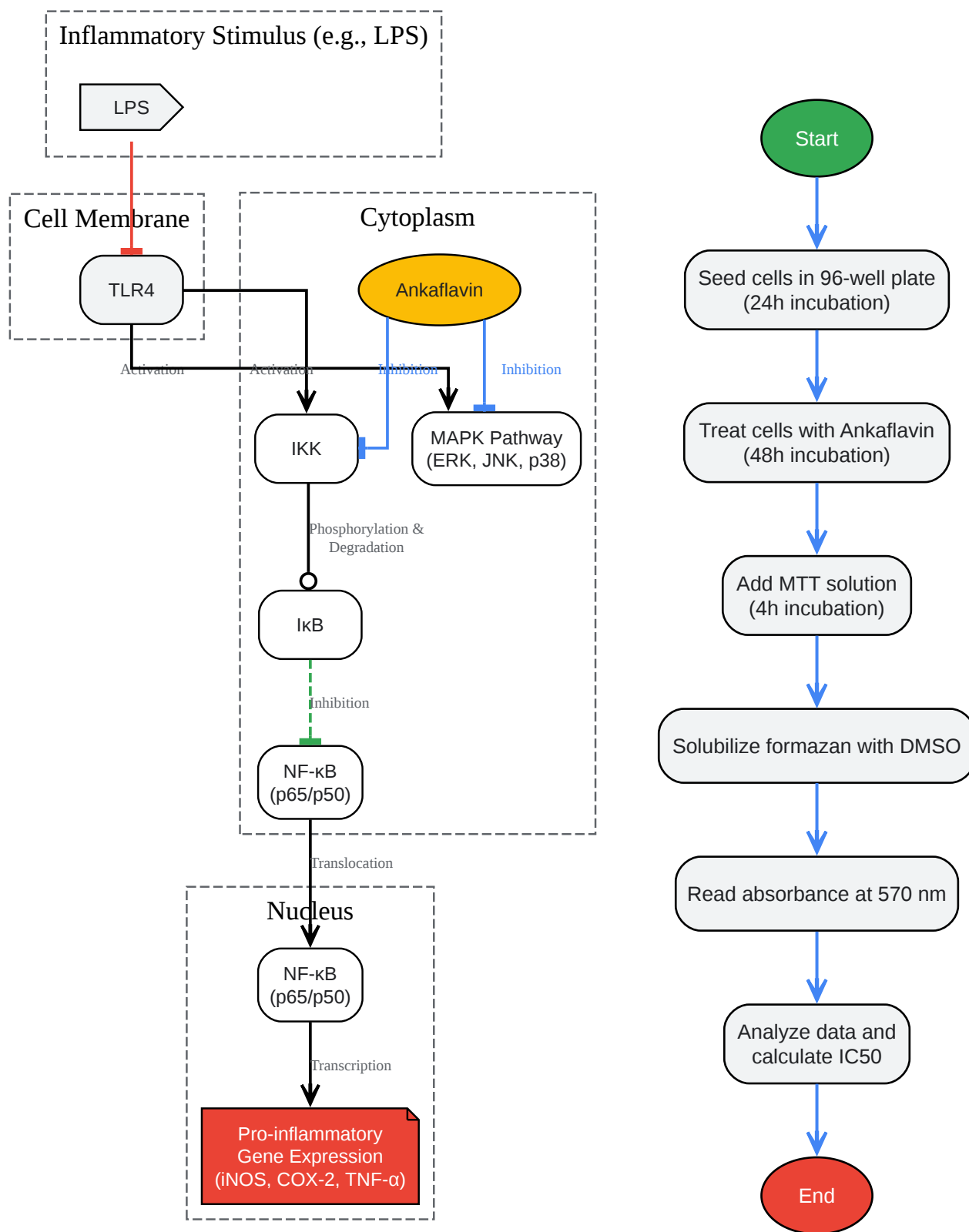
Quantitative Data Summary

The following tables summarize the key quantitative data from cell culture studies involving **ankaflavin**.

Cell Line	Cell Type	Assay	Parameter	Value	Reference
Hep G2	Human Liver Carcinoma	Cytotoxicity	IC50	15 µg/mL	
A549	Human Lung Carcinoma	Cytotoxicity	IC50	15 µg/mL	
MRC-5	Normal Human Fetal Lung Fibroblast	Cytotoxicity	Toxicity	No significant toxicity at 15 µg/mL	
WI-38	Normal Human Fetal Lung Fibroblast	Cytotoxicity	Toxicity	No significant toxicity at 15 µg/mL	
RBL-2H3	Rat Basophilic Leukemia	Degranulation & TNF-α Secretion	Inhibition	40 µM	

Signaling Pathway Diagrams

The following diagrams illustrate the key signaling pathways modulated by **ankaflavin**.



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References

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- [2. Anti-tumor and Anti-inflammatory Properties of Ankaflavin and Monaphilone A from Monascus purpureus NTU 568 \[agris.fao.org\]](https://agris.fao.org)
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